

# 2-Diethylaminoethyl Hexanoate: A Technical Guide on its Discovery, Synthesis, and Biological Activity

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## Compound of Interest

Compound Name: *2-Diethylaminoethyl hexanoate*

Cat. No.: B087846

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## Abstract

**2-Diethylaminoethyl hexanoate**, commonly known as DA-6, is a synthetic compound primarily recognized for its potent activity as a plant growth regulator. This technical guide provides a comprehensive overview of the discovery, history, synthesis, and known biological effects of **2-Diethylaminoethyl hexanoate**. While its application has been extensively explored in the agricultural sector to enhance crop yield and stress tolerance, this document also addresses the available technical data for a scientific audience, including those in drug development, highlighting the current knowledge gaps and potential areas for future research.

## Discovery and History

**2-Diethylaminoethyl hexanoate** was reportedly first discovered by American scientists in the early 1990s.<sup>[1][2][3][4]</sup> It emerged as a high-efficiency plant growth regulator with a broad spectrum of effects.<sup>[1][4]</sup> Though the specific researchers or institutions behind its initial synthesis and characterization are not extensively documented in publicly available literature, it is understood to be an artificially synthesized compound not found in plants.<sup>[2]</sup> Its primary role has been established in agriculture, where it is used to improve the quality and yield of various crops.<sup>[5][6]</sup>

## Chemical and Physical Properties

**2-Diethylaminoethyl hexanoate** is an ester of hexanoic acid and 2-diethylaminoethanol.<sup>[7]</sup>

The pure form of the compound is a colorless or light brown oily substance.<sup>[7]</sup> It is insoluble in water but miscible with organic solvents such as methanol and ethanol.<sup>[7]</sup> Its citrate salt, however, presents as a white flaky crystalline powder that is soluble in water and polar organic solvents.<sup>[2][7]</sup> The compound is stable at room temperature and in acidic to neutral conditions, but it is prone to decomposition in alkaline environments.<sup>[1][2]</sup>

Property	Value
Chemical Name	2-(Diethylamino)ethyl hexanoate
Common Name	DA-6
CAS Number	10369-83-2
Molecular Formula	C <sub>12</sub> H <sub>25</sub> NO <sub>2</sub>
Molecular Weight	215.33 g/mol
Appearance	Colorless to light brown oily liquid (pure); White flaky crystals (citrate salt)
Solubility	Insoluble in water; Soluble in organic solvents (e.g., ethanol, methanol)
Stability	Stable at room temperature and in acidic/neutral conditions; Decomposes in alkaline conditions

## Synthesis of 2-Diethylaminoethyl Hexanoate Citrate

Several methods for the synthesis of **2-Diethylaminoethyl hexanoate** have been developed. Early methods involved the reaction of fatty acid chlorides with an excess of diethylaminoethanol in a chloroform solvent. However, this method presented challenges due to the hydrolytic instability of the acid chloride and the corrosive nature of the hydrogen chloride byproduct.

A more recent and efficient one-step synthesis method for **2-Diethylaminoethyl hexanoate citrate** has been described in the patent literature (CN101293845A). This process involves the

esterification of hexanoic acid with diethylaminoethanol using a catalyst.

## Experimental Protocol: One-Step Synthesis

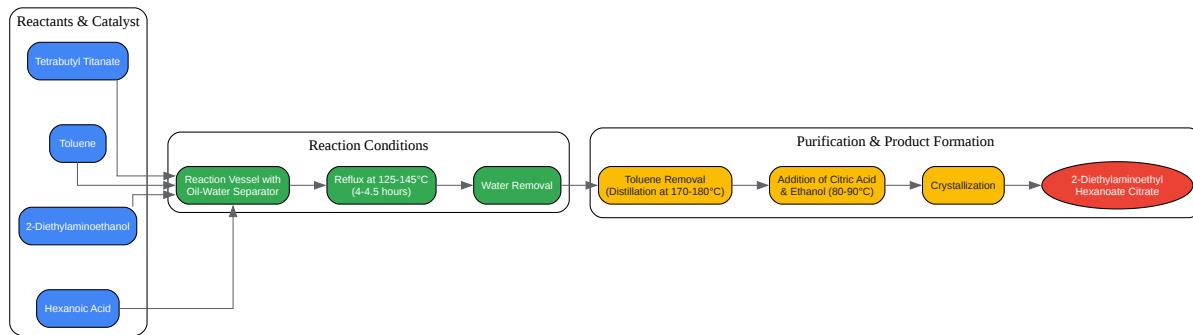
### Materials:

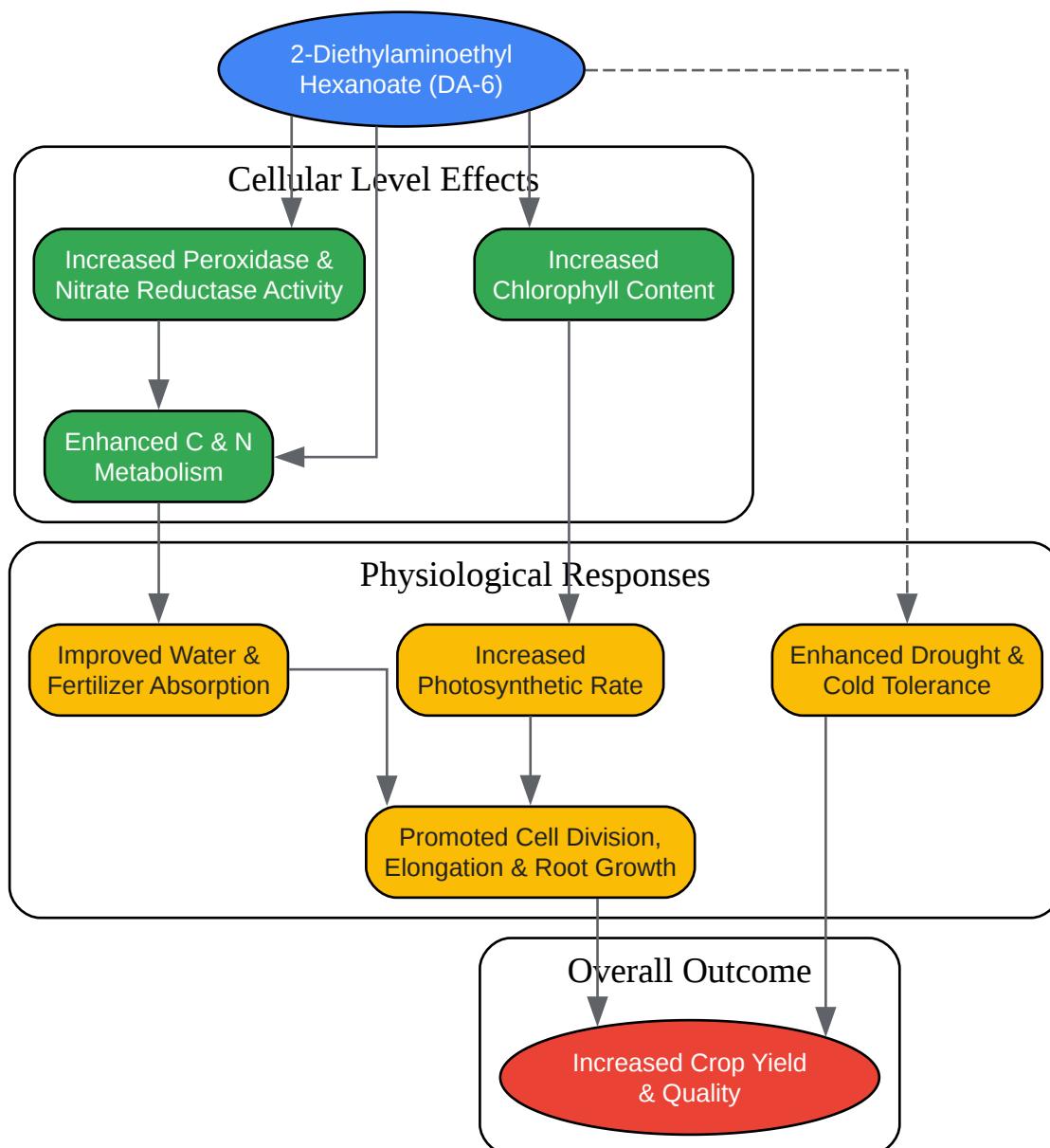
- Hexanoic acid
- 2-Diethylaminoethanol
- Toluene
- Tetrabutyl titanate (catalyst)
- Citric acid monohydrate
- Anhydrous ethanol

### Procedure:

- Toluene, hexanoic acid, and 2-diethylaminoethanol are added to a reaction vessel equipped with an oil-water separator.
- The catalyst, tetrabutyl titanate, is introduced into the mixture.
- The temperature is raised and maintained at 125-145°C to allow the toluene to reflux. The reflux reaction is carried out for 4 to 4.5 hours.
- Water produced during the condensation reaction is removed via the oil-water separator. The extent of the reaction is monitored by the amount of water collected.
- Once the reaction reaches 85-95% completion, toluene is distilled off from the oil-water separator.
- The temperature of the reaction vessel is further increased to 170-180°C and then heating is discontinued.
- The mixture is cooled to 80-90°C, and the remaining toluene is completely removed.

- Citric acid monohydrate and anhydrous ethanol are added to the reaction vessel.
- The mixture is stirred at 80-90°C until the citric acid is fully dissolved.
- The product is then discharged, allowed to crystallize, and subsequently dried and filtered to yield **2-Diethylaminoethyl hexanoate** citrate.



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